Spectroscopic Data Overview for 3-(4-Bromophenyl)propionitrile: A Technical Guide

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Compound of Interest

Compound Name:	*3-(4-Bromophenyl)propionitrile*
CAS No.:	*57775-08-3*
Cat. No.:	*B1273806*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the key spectroscopic data for **3-(4-Bromophenyl)propionitrile**. As a crucial building block in the synthesis of various pharmaceutical and agrochemical compounds, a thorough understanding of its spectral characteristics is paramount for identification, purity assessment, and structural elucidation. This document, prepared from the perspective of a Senior Application Scientist, offers not just the data, but also the underlying scientific principles and practical experimental insights.

Introduction

3-(4-Bromophenyl)propionitrile, with the molecular formula C_9H_8BrN, is a bifunctional molecule featuring a brominated aromatic ring and a nitrile group. This unique combination of functional groups makes it a versatile intermediate in organic synthesis[1]. The bromine atom provides a reactive handle for cross-coupling reactions, while the nitrile group can be hydrolyzed to a carboxylic acid or reduced to an amine, opening pathways to a diverse range of more complex molecules.

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Accurate spectroscopic characterization is the cornerstone of chemical synthesis and analysis. This guide will delve into the expected ^{1}H NMR, ^{13}C NMR, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) data for **3-(4-Bromophenyl)propionitrile**, providing a robust framework for its unambiguous identification.

Molecular Structure and Key Spectroscopic Features

The structural features of **3-(4-Bromophenyl)propionitrile** directly influence its spectroscopic signatures. The para-substituted benzene ring, the ethyl chain, and the terminal nitrile group each give rise to characteristic signals in different spectroscopic techniques.

Caption: Predicted Mass Spectrometry Fragmentation Pathway

Experimental Protocol for Mass Spectrometry (EI)

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC-MS).
- Ionization: Use Electron Impact (EI) ionization, typically at 70 eV.
- Mass Analysis: Scan a mass range appropriate for the compound, for example, m/z 40-300.
- Data Analysis: Analyze the resulting mass spectrum to identify the molecular ion peak and major fragment ions. Compare the observed isotopic pattern of the molecular ion with the theoretical pattern for a compound containing one bromine atom.

Conclusion

The combination of ^{1}H NMR, ^{13}C NMR, IR, and Mass Spectrometry provides a comprehensive and unambiguous characterization of **3-(4-Bromophenyl)propionitrile**. The predicted data and interpretations presented in this guide serve as a valuable reference for researchers in confirming the identity and purity of this important synthetic intermediate. Adherence to the outlined experimental protocols will ensure the acquisition of high-quality spectroscopic data, which is fundamental to the integrity of any chemical research and development program.

References

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Sources

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